

# In-Depth Technical Guide to the Molecular Weight of 1-Undecanol-d23

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Undecanol-d23

Cat. No.: B1474434

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a precise understanding of molecular weight is fundamental. This is particularly true when working with isotopically labeled compounds such as **1-Undecanol-d23**. This guide provides a detailed examination of the molecular weight of **1-Undecanol-d23**, offering a direct comparison with its non-deuterated counterpart and the foundational isotopes, alongside a methodological framework for its determination.

## Core Molecular Weight Data

The key to understanding the molecular weight of **1-Undecanol-d23** lies in the substitution of hydrogen atoms with their heavier isotope, deuterium. This substitution significantly alters the overall mass of the molecule. The following table summarizes the essential molecular weight information.

Compound/Isotope	Chemical Formula	Molecular Weight ( g/mol )
1-Undecanol-d23	C <sub>11</sub> HD <sub>23</sub> O	195.45[1][2]
1-Undecanol	C <sub>11</sub> H <sub>24</sub> O	172.31[3][4][5][6][7][8][9][10]
Deuterium ( <sup>2</sup> H or D)	D	2.014 (atomic weight)[7]
Hydrogen ( <sup>1</sup> H)	H	~1.008 (atomic weight)

# Experimental Determination of Molecular Weight: A Mass Spectrometry Protocol

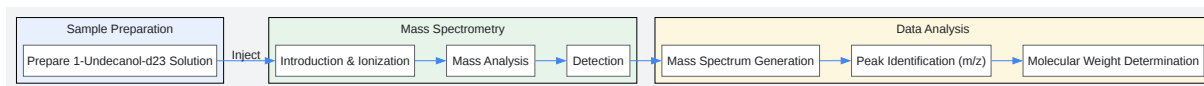
The molecular weight of **1-Undecanol-d23** is typically determined using mass spectrometry. This technique provides a highly accurate measurement of the mass-to-charge ratio of ionized molecules.

## Methodology

- **Sample Preparation:** A dilute solution of **1-Undecanol-d23** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer. Electron Ionization (EI) or a soft ionization technique like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) can be employed. EI is a classic method that involves bombarding the sample with high-energy electrons, leading to fragmentation and the formation of a molecular ion ( $M^+$ ).
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer. The analyzer, which can be a quadrupole, time-of-flight (TOF), or magnetic sector, separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** A detector records the abundance of ions at each  $m/z$  value.
- **Data Analysis:** The resulting mass spectrum is analyzed. The peak corresponding to the intact molecular ion (or a protonated/adducted molecule in soft ionization) is identified to determine the molecular weight. For **1-Undecanol-d23**, a prominent peak at or near  $m/z$  195.45 would be expected.

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the determination of the molecular weight of **1-Undecanol-d23** using mass spectrometry.



[Click to download full resolution via product page](#)

Caption: Workflow for Molecular Weight Determination of **1-Undecanol-d23**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Deuterium(.) | H | CID 5460635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. webqc.org [webqc.org]
- 3. Deuterium - Wikipedia [en.wikipedia.org]
- 4. Deuterium [webbook.nist.gov]
- 5. Horizon Educational - What's the Molar Mass of Hydrogen? [horizeducational.com]
- 6. greenh2world.com [greenh2world.com]
- 7. Deuterium | Definition, Symbol, Production, & Facts | Britannica [britannica.com]
- 8. quora.com [quora.com]
- 9. Convert Molar mass, Hydrogen [convertworld.com]
- 10. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Molecular Weight of 1-Undecanol-d23]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1474434#1-undecanol-d23-molecular-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)